

Technical Support Center: 3-Hydroxy-2,2,4-trimethylpentanoic Acid Standards

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Compound of Interest

Compound Name:	3-Hydroxy-2,2,4-trimethylpentanoic acid
CAS No.:	35763-45-2
Cat. No.:	B047877

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This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage, handling, and use of **3-Hydroxy-2,2,4-trimethylpentanoic acid** analytical standards. Adherence to these guidelines is critical for ensuring the integrity of experimental results and maintaining laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What is **3-Hydroxy-2,2,4-trimethylpentanoic acid** and what are its basic properties?

3-Hydroxy-2,2,4-trimethylpentanoic acid (CAS No. 35763-45-2) is a carboxylic acid containing a hydroxyl group on the beta-carbon.[1][2] It is a solid at room temperature.[3]

Property	Value	Source
CAS Number	35763-45-2	[2]
Molecular Formula	C8H16O3	[2]
Molecular Weight	160.21 g/mol	
Physical Form	White to Pale Yellow Solid	[3]
Melting Point	93-95°C	[3]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	[3]

Q2: What are the primary stability concerns for **3-Hydroxy-2,2,4-trimethylpentanoic acid** standards?

As a beta-hydroxy acid, the primary stability concern is the potential for dehydration upon heating, which would yield the corresponding alpha-beta unsaturated acid.[1] While this reaction typically requires heat, prolonged storage under improper conditions could potentially lead to degradation. It is also important to consider that, like other carboxylic acids, it may be incompatible with strong bases and oxidizing agents.

Q3: What are the potential health hazards associated with handling this compound?

While a specific Safety Data Sheet (SDS) for **3-Hydroxy-2,2,4-trimethylpentanoic acid** is not readily available, it should be handled with the care afforded to other short-chain carboxylic acids. These compounds can be irritating to the skin, eyes, and respiratory tract.[4][5][6] Ingestion may be harmful. It is crucial to use appropriate personal protective equipment (PPE) at all times.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
<p>Inconsistent analytical results (e.g., varying peak areas in chromatography).</p>	<ul style="list-style-type: none"> - Improperly prepared or degraded standard solutions. - Incomplete dissolution of the solid standard. 	<ul style="list-style-type: none"> - Prepare fresh standard solutions daily or as needed. - Ensure the solid is completely dissolved by using an appropriate solvent and sonication if necessary. - Visually inspect solutions for any precipitation before use.
<p>Appearance of unexpected peaks in the chromatogram.</p>	<ul style="list-style-type: none"> - Degradation of the standard (e.g., dehydration). - Contamination of the solvent or glassware. 	<ul style="list-style-type: none"> - Store stock solutions at the recommended temperature and protect from light. - Use high-purity solvents and thoroughly clean all glassware. - Analyze a solvent blank to rule out contamination.
<p>Difficulty dissolving the standard.</p>	<ul style="list-style-type: none"> - Use of an inappropriate solvent. - Insufficient mixing or sonication. 	<ul style="list-style-type: none"> - Refer to the solubility information; methanol is a reasonable starting point for creating a stock solution.^[3] - Use a vortex mixer and/or an ultrasonic bath to aid dissolution. - Gentle warming may be considered, but be mindful of the potential for dehydration.
<p>Precipitation of the standard in solution.</p>	<ul style="list-style-type: none"> - Exceeding the solubility limit. - Change in temperature or solvent composition. 	<ul style="list-style-type: none"> - Prepare a more dilute solution. - Ensure the storage temperature is appropriate and that the solution is not exposed to significant temperature fluctuations.

Experimental Protocols

Protocol 1: Preparation of a Primary Stock Solution

(e.g., 1 mg/mL)

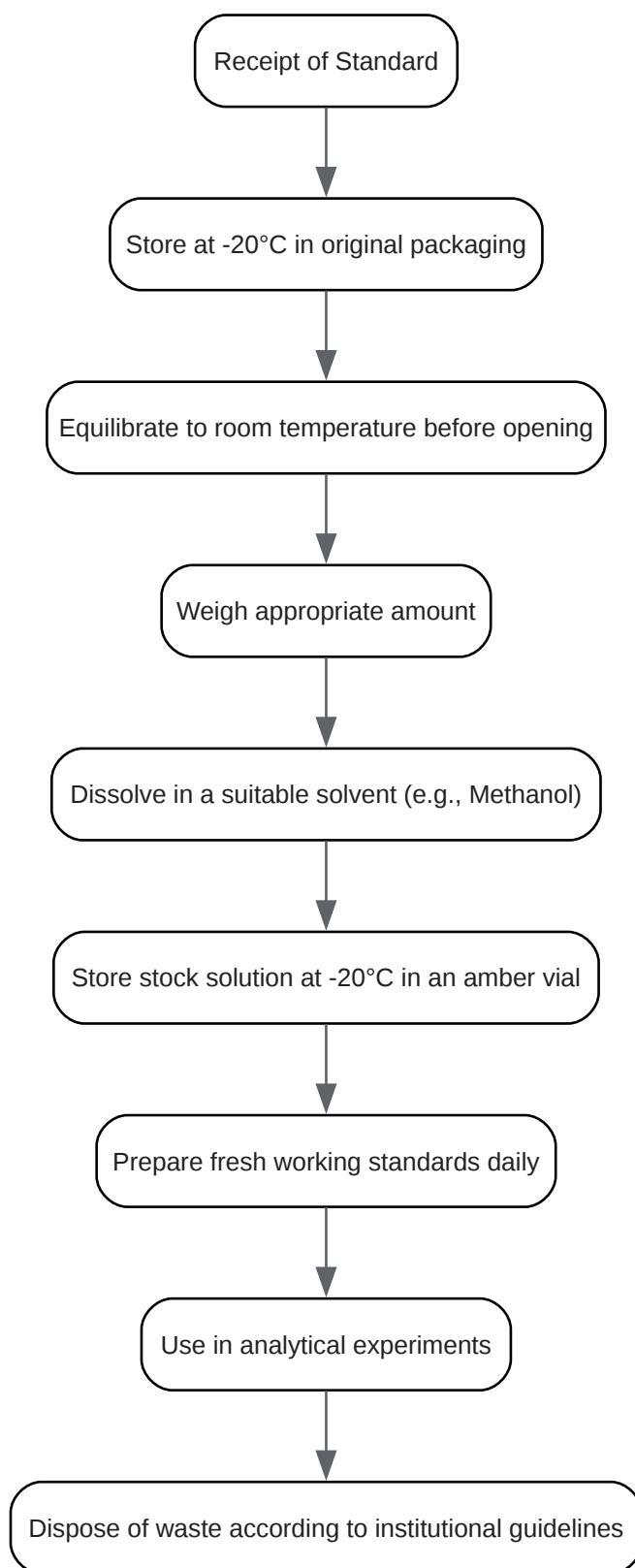
- **Acclimatization:** Allow the vial containing the solid **3-Hydroxy-2,2,4-trimethylpentanoic acid** standard to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- **Weighing:** Accurately weigh the desired amount of the solid standard using an analytical balance.
- **Dissolution:** Transfer the weighed solid to a clean volumetric flask. Add a small amount of a suitable solvent, such as methanol, to dissolve the solid.^[3] Use a vortex mixer or sonicator to ensure complete dissolution.
- **Dilution:** Once the solid is completely dissolved, dilute to the final volume with the same solvent.
- **Storage:** Store the stock solution in a tightly sealed, clearly labeled amber vial at -20°C.

Protocol 2: Preparation of Working Standards

- **Serial Dilution:** Prepare working standards by performing serial dilutions of the primary stock solution using the appropriate solvent (e.g., mobile phase for LC-MS analysis).
- **Fresh Preparation:** It is recommended to prepare fresh working standards daily to minimize the risk of degradation or solvent evaporation.

Visual Workflows

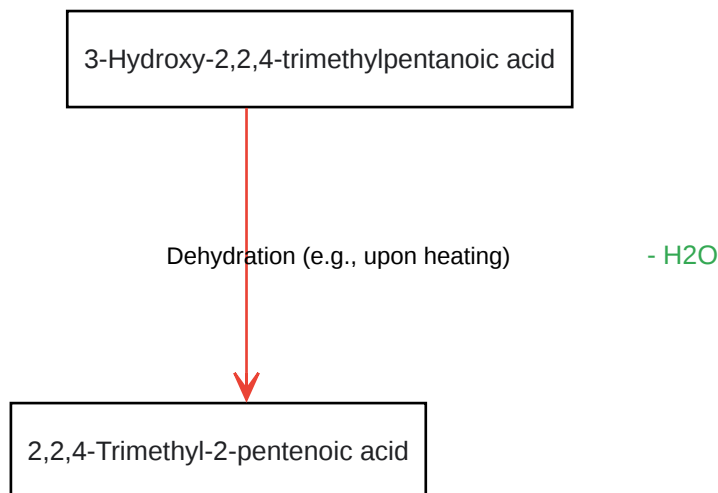
Workflow for Handling and Storage of Standards



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Caption: Standard Handling and Storage Workflow.

Potential Degradation Pathway



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Caption: Potential Dehydration of **3-Hydroxy-2,2,4-trimethylpentanoic acid**.

Safety and Disposal

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves when handling **3-Hydroxy-2,2,4-trimethylpentanoic acid** and its solutions.
- Engineering Controls: Handle the solid and prepare solutions in a well-ventilated area, preferably within a chemical fume hood.
- Disposal: Dispose of all waste, including unused standards and solutions, in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain.

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